

The Solubility Profile of Methyl 2-bromo-5-methoxybenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 2-bromo-5-methoxybenzoate*

Cat. No.: *B109136*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **methyl 2-bromo-5-methoxybenzoate**, a key intermediate in pharmaceutical synthesis. Due to a lack of extensive publicly available quantitative solubility data, this document focuses on providing a framework for its determination. It outlines detailed experimental protocols for assessing solubility in common organic solvents and presents a template for the systematic recording of such data. This guide is intended to equip researchers with the necessary information to effectively utilize **methyl 2-bromo-5-methoxybenzoate** in their work.

Physicochemical Properties

Methyl 2-bromo-5-methoxybenzoate is a derivative of benzoic acid. Its structure, containing both a polar ester group and a methoxy group, alongside a nonpolar brominated aromatic ring, suggests a nuanced solubility profile. It is a light brown oil at room temperature.^[1]

Property	Value	Reference
Molecular Formula	C ₉ H ₉ BrO ₃	
Molecular Weight	245.07 g/mol	
Boiling Point	271 °C	
Density	1.520 g/mL at 25 °C	
Water Solubility	Not miscible	[1]

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **methyl 2-bromo-5-methoxybenzoate** in a range of common organic solvents is not readily available. The synthesis of this compound involves extraction from an aqueous solution using ethyl acetate, which indicates good solubility in this solvent.[1] For a related compound, methyl 2-methoxybenzoate, it is noted to be soluble in organic solvents and oils.[2]

To facilitate systematic investigation and data comparison, the following table is provided as a template for researchers to record experimentally determined solubility values.

Table 1: Experimentally Determined Solubility of **Methyl 2-bromo-5-methoxybenzoate**

Solvent Category	Solvent	Temperature (°C)	Solubility (g/100 mL)	Observations
Alcohols	Methanol			
	Ethanol			
	Isopropanol			
Ketones	Acetone			
	Methyl Ethyl Ketone			
Esters	Ethyl Acetate			
	Isopropyl Acetate			
Ethers	Diethyl Ether			
	Tetrahydrofuran (THF)			
Halogenated	Dichloromethane			
Hydrocarbons	Chloroform			
Aromatic	Toluene			
Hydrocarbons	Xylene			
Amides	Dimethylformamide (DMF)			
	Dimethylacetamide (DMAc)			
Other	Acetonitrile			
	Hexane			

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **methyl 2-bromo-5-methoxybenzoate** in various organic solvents.

Qualitative Solubility Assessment

This method provides a rapid initial screening of suitable solvents.

Objective: To quickly determine if the compound is soluble, partially soluble, or insoluble in a given solvent at room temperature.

Materials:

- **Methyl 2-bromo-5-methoxybenzoate**
- A selection of organic solvents (see Table 1)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Add approximately 25 mg of **methyl 2-bromo-5-methoxybenzoate** to a small test tube.^[3]
- Add 0.75 mL of the selected solvent to the test tube in small portions.^[3]
- After each addition, vigorously agitate the mixture using a vortex mixer for 30-60 seconds.^[3]
- Visually inspect the solution against a contrasting background to determine if the solid has completely dissolved.
- Record observations as "soluble," "partially soluble," or "insoluble."

Quantitative Solubility Determination (Shake-Flask Method)

This widely used method provides a quantitative measure of solubility at a specific temperature.

Objective: To determine the saturation concentration of **methyl 2-bromo-5-methoxybenzoate** in a specific solvent at a controlled temperature.

Materials:

- **Methyl 2-bromo-5-methoxybenzoate**
- Selected organic solvent
- Scintillation vials or flasks with screw caps
- Thermostatically controlled shaker or water bath
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID, or UV-Vis spectrophotometer)

Procedure:

- Prepare a saturated solution by adding an excess amount of **methyl 2-bromo-5-methoxybenzoate** to a known volume of the solvent in a sealed vial.
- Place the vial in a thermostatically controlled shaker and agitate at a constant temperature until equilibrium is reached (typically 24-72 hours).
- Allow the vial to stand undisturbed at the same temperature for a sufficient time to allow undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved solid.
- Dilute the filtered solution with a known volume of the solvent to a concentration within the linear range of the analytical instrument.

- Analyze the diluted solution using a pre-calibrated analytical method (e.g., HPLC-UV) to determine the concentration of **methyl 2-bromo-5-methoxybenzoate**.
- Calculate the solubility in g/100 mL using the determined concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a solid organic compound.

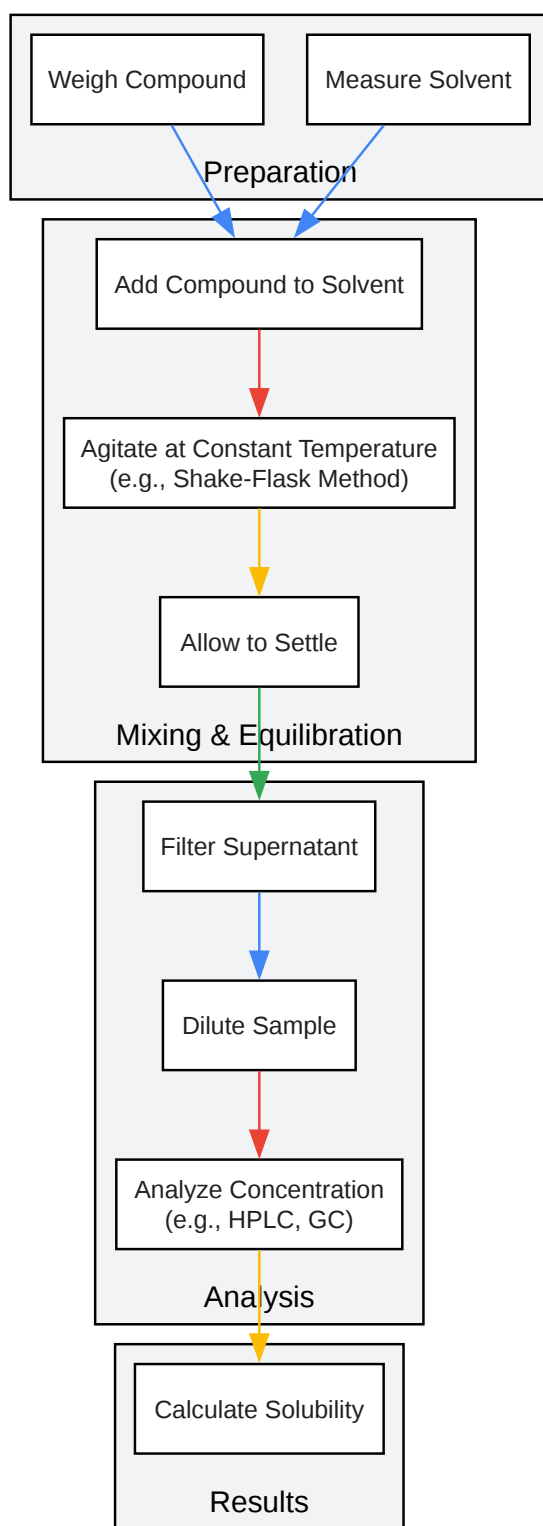


Figure 1: General Experimental Workflow for Solubility Determination

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- To cite this document: BenchChem. [The Solubility Profile of Methyl 2-bromo-5-methoxybenzoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109136#solubility-of-methyl-2-bromo-5-methoxybenzoate-in-common-organic-solvents]

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